

Physical and chemical properties of 1-Methoxyallocryptopine.

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Compound of Interest

Compound Name: 1-Methoxyallocryptopine

Cat. No.: B161831

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1-Methoxyallocryptopine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **1-Methoxyallocryptopine**, a protopine alkaloid. The information is compiled for professionals in research, science, and drug development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

Core Physical and Chemical Properties

1-Methoxyallocryptopine is a naturally occurring alkaloid isolated from *Papaver curviscapum*^[1]. Its core chemical structure and properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₅ NO ₆	PubChem[2]
Molecular Weight	399.4 g/mol	PubChem[2]
IUPAC Name	7,8,21-trimethoxy-11-methyl-17,19-dioxo-11-azatetracyclo[12.7.0.0 ⁴ , ⁹ .0 ¹⁶ , ²⁰]henicosa-1(21),4(9),5,7,14,16(20)-hexaen-2-one	PubChem[2]
CAS Number	56743-52-3	PubChem[2]
Synonyms	Allocryptopine, 1-methoxy-; NSC628808	PubChem[2]

Spectral Data

The structural elucidation of **1-Methoxyallocryptopine** is supported by various spectroscopic techniques.

Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

A simulated ¹H NMR spectrum (500 MHz, Methanol) is available, providing insights into the proton environments within the molecule.

Chemical Shift (ppm)	Multiplicity	Number of Hydrogens	Tentative Assignment
6.67	s	2H	Aromatic Protons
4.08	s	3H	Methoxy Group
3.89	m	2H	Methylene Group
3.45	m	2H	Methylene Group
3.40	m	3H	Methoxy Group
1.47	q	3H	Methyl Group
1.47	m	3H	Methyl Group

Note: This is based on simulated data and should be confirmed with experimental results.

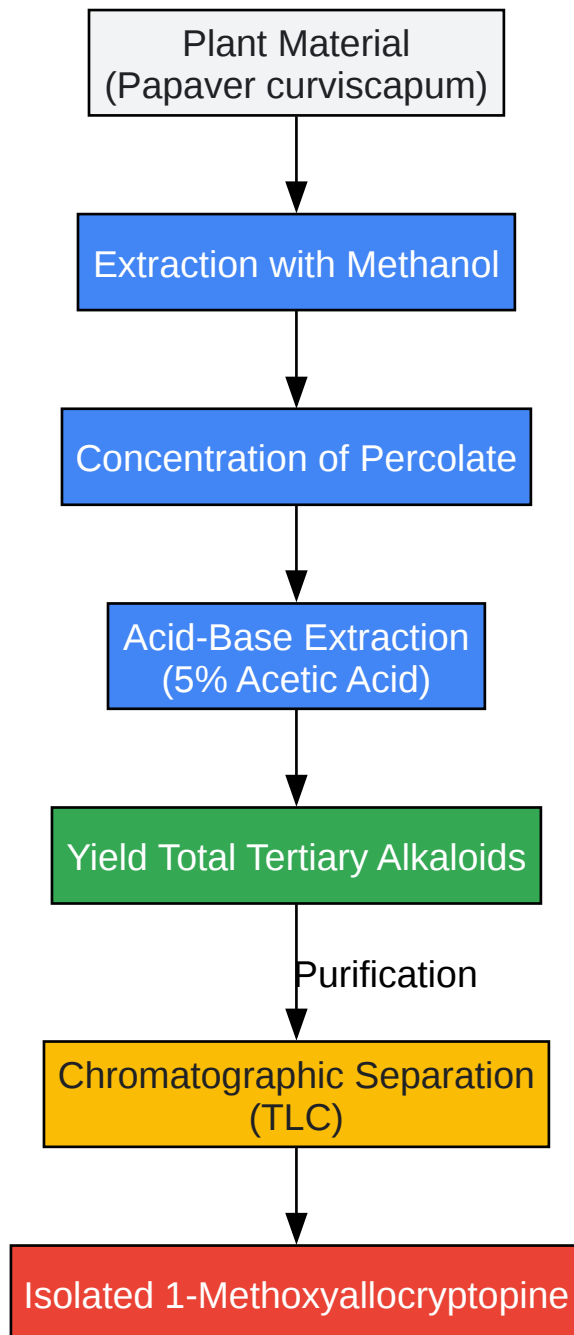
Due to the limited availability of public experimental spectral data, detailed tables for ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy are not provided at this time. Researchers are encouraged to consult primary literature for experimentally derived spectral information.

Experimental Protocols

Isolation of 1-Methoxyallocryptopine from *Papaver curviscapum*

The following is a generalized workflow for the isolation of protopine alkaloids from *Papaver* species, based on common alkaloid extraction techniques.

Isolation Workflow for 1-Methoxyallocryptopine



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References

- 1. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.com]
- 2. 1-Methoxyallocryptopine | C₂₂H₂₅NO₆ | CID 363693 - PubChem [pubchem.ncbi.nlm.nih.gov]
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